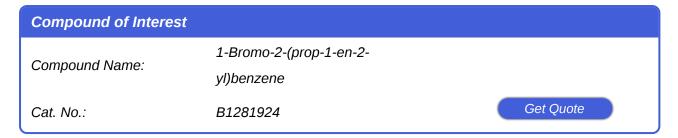


In-Depth Technical Guide: The Fundamental Chemistry of 1-Bromo-2-isopropenylbenzene

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Bromo-2-isopropenylbenzene is a halogenated aromatic hydrocarbon of interest in organic synthesis, serving as a versatile building block for the construction of more complex molecular architectures. Its utility stems from the presence of two reactive sites: the aryl bromide, which can participate in various cross-coupling reactions, and the isopropenyl group, which allows for a range of addition and polymerization reactions. This guide provides a comprehensive overview of the fundamental chemistry of 1-Bromo-2-isopropenylbenzene, including its synthesis, physical and spectroscopic properties, and key chemical reactions with detailed experimental protocols.

Chemical Structure and Properties

1-Bromo-2-isopropenylbenzene possesses a bromine atom and an isopropenyl group attached to a benzene ring at adjacent positions. This substitution pattern influences the molecule's reactivity and physical characteristics.

Table 1: Physical and Chemical Properties of 1-Bromo-2-isopropenylbenzene



Property	Value	Reference
CAS Number	7073-70-3	[1]
Molecular Formula	C ₉ H ₉ Br	[2][3]
Molecular Weight	197.07 g/mol	[2][3]
Boiling Point	40-42 °C at 0.6 Torr	[4]
Appearance	Yellow to colorless liquid	[4]
Solubility	Insoluble in water.	[5]

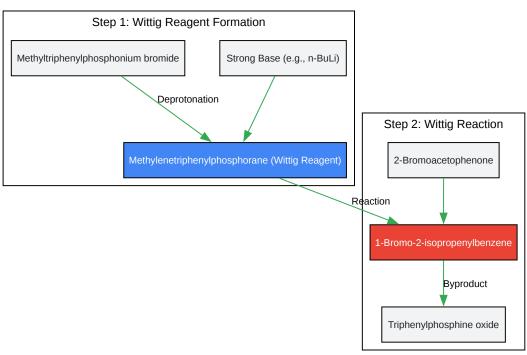
Synthesis of 1-Bromo-2-isopropenylbenzene

The synthesis of 1-Bromo-2-isopropenylbenzene can be achieved through a Wittig reaction, a powerful method for alkene synthesis from aldehydes or ketones.[6][7][8][9] A plausible and commonly employed route involves the reaction of 2-bromoacetophenone with methylenetriphenylphosphorane (a Wittig reagent).

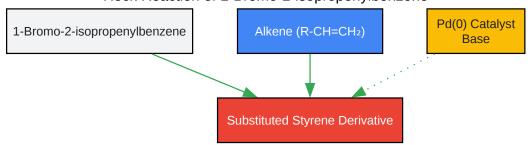
Synthesis Workflow



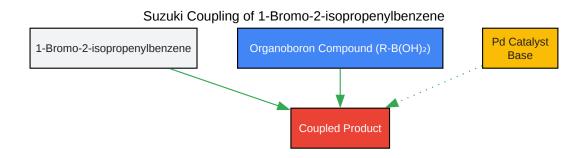
Synthesis Workflow for 1-Bromo-2-isopropenylbenzene



Heck Reaction of 1-Bromo-2-isopropenylbenzene







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